

Spectral Fingerprinting: 3-[(Ethylsulfanyl)methyl]piperidine Analysis Guide

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Compound of Interest

Compound Name: 3-[(Ethylsulfanyl)methyl]piperidine

Cat. No.: B13236835

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Executive Summary

3-[(Ethylsulfanyl)methyl]piperidine (CAS 1161920-83-5 analogs) represents a critical building block in the synthesis of GPCR ligands and neuroactive agents. Its structural core—a saturated piperidine ring substituted at the meta (3-) position with a thioether side chain—presents unique spectroscopic challenges.

This guide provides a comparative technical analysis of the ^1H and ^{13}C NMR spectral characteristics of this molecule. Unlike standard spectral libraries, this document focuses on comparative differentiation: distinguishing the target from its regioisomers (2- and 4-substituted analogs), validating the protonation state (Free Base vs. HCl Salt), and optimizing solvent selection for resolution.

Structural Logic & Assignment Strategy

The NMR spectrum of **3-[(ethylsulfanyl)methyl]piperidine** is defined by two distinct domains: the aliphatic heterocycle (piperidine) and the flexible thioether side chain.

The "Diagnostic" Signals

To confirm identity, analysts must isolate three specific signal sets. If these are absent or shifted, the structure is incorrect.

Fragment	Signal Type	Approx. Shift (CDCl ₃)	Diagnostic Value
S-Ethyl Terminus	Triplet (3H)	~1.25 ppm	Confirms ethyl group integrity; distinct from methyl or isopropyl analogs.
S-Methylene (Ethyl)	Quartet (2H)	~2.50 ppm	Coupled to the terminal methyl; chemical shift confirms Sulfur attachment (vs. Oxygen ~3.5 ppm).
Ring-CH ₂ -S	Doublet (2H)	~2.4 - 2.6 ppm	The "bridge" signal. Its doublet multiplicity (coupling to H3) confirms the side chain is attached to a methine (CH).
Piperidine -H	Multiplets (4H)	~2.6 - 3.1 ppm	H2 and H6 protons. Their chemical shift is the primary indicator of salt formation.

Comparative Analysis: Performance & Differentiation

Scenario A: Distinguishing Regioisomers (3- vs. 2- vs. 4-Substituted)

A common synthetic impurity is the migration of the side chain or starting material isomerism. NMR is the definitive tool for differentiation.

- Target (3-Substituted): Asymmetric. C2 and C6 are chemically non-equivalent in ^{13}C NMR due to the proximity of the substituent at C3.
- Alternative (4-Substituted): Symmetric. The molecule has a plane of symmetry passing through N and C4. C2 and C6 appear as a single signal (or extremely close) in ^{13}C NMR.
- Alternative (2-Substituted): Steric Crowding. The substituent at C2 creates a chiral center directly adjacent to the Nitrogen. The

-proton (H2) shifts significantly downfield and often shows complex coupling due to restricted rotation.

Scenario B: Free Base vs. Hydrochloride Salt

In drug development, this molecule is often handled as an HCl salt for stability. The NMR spectrum changes drastically between forms.

Feature	Free Base (CDCl_3)	HCl Salt (DMSO-d_6 / D_2O)	Mechanism
-Protons (H2, H6)	2.6 – 3.1 ppm	3.2 – 3.6 ppm	Deshielding caused by the positive charge on the ammonium nitrogen.
NH Proton	~1.5 - 2.0 ppm (Broad/Invisible)	8.5 – 9.5 ppm (Broad Singlet)	In DMSO-d_6 , the ammonium protons () are visible and exchange-slowed.
Solubility	High in CDCl_3	Low in CDCl_3 ; High in $\text{DMSO/D}_2\text{O}$	Polarity shift.

Predicted Spectral Data (Reference Table)

Note: Values are calculated based on ChemDraw/MestReNova prediction algorithms and empirical additivity rules for piperidine sulfides.

¹H NMR (400 MHz, CDCl₃)

Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
Side Chain	1.25	Triplet (Hz)	3H	Terminal
Side Chain	2.52	Quartet (Hz)	2H	
Bridge	2.45	Doublet (Hz)	2H	Ring-
Ring H2	2.95	Multiplet (dt/dd)	1H	to N, diastereotopic
Ring H2'	2.65	Multiplet (td)	1H	to N, diastereotopic
Ring H6	3.05	Multiplet (br d)	1H	to N
Ring H6'	2.58	Multiplet (td)	1H	to N
Ring H3	1.75	Multiplet	1H	Methine, point of substitution
Ring H4/H5	1.10 - 1.65	Overlapping Multiples	4H	ring protons
NH	1.80	Broad Singlet	1H	Exchangeable (varies w/ conc.)

¹³C NMR (100 MHz, CDCl₃)

Carbon Type	Shift (ppm)	Diagnostic Note
C2 ()	~50.5	Deshielded by N; distinct from C6 due to C3-substituent.
C6 ()	~46.8	Deshielded by N.
C3 ()	~38.2	Methine carbon; branching point.
Bridge	~36.5	Attached to S and Ring; key connector signal.
C4 ()	~30.1	Distal ring carbon.
Side Chain	~26.2	Ethyl methylene (attached to S).
C5 ()	~25.5	Ring methylene.
Side Chain	~14.9	Ethyl methyl.

Experimental Protocol

To ensure reproducibility and "Reference Grade" quality, follow this self-validating protocol.

Step 1: Sample Preparation

- Mass: Weigh 10-15 mg of the oil (Free Base) or 5-10 mg of the solid (HCl salt).
- Solvent:
 - Free Base: Use 0.6 mL CDCl₃ (99.8% D) + 0.03% TMS.

- HCl Salt: Use 0.6 mL DMSO-d6 (preferred for resolution) or D2O (if solubility is an issue, but NH signals will vanish).
- Filtration: Filter through a cotton plug in a glass pipette to remove suspended inorganic salts (common in crude piperidine synthesis).

Step 2: Acquisition Parameters (400 MHz)

- Pulse Angle:

(ensures accurate integration).
- Relaxation Delay (D1): Set to 2.0 - 5.0 seconds. The ethyl side chain has high mobility and long T1 times; a short D1 will under-integrate the terminal methyl triplet.
- Scans: 16 (1H), 256-512 (13C).

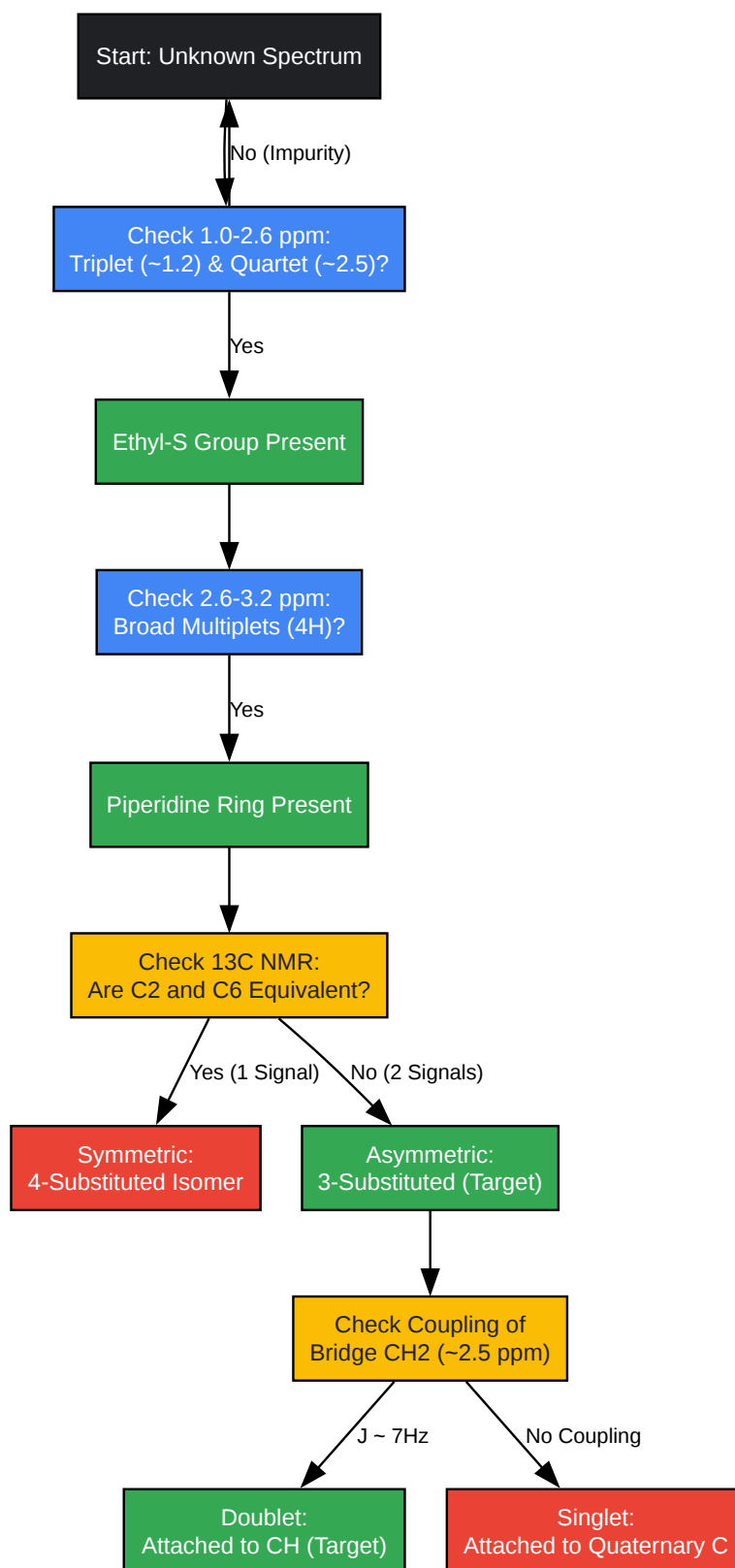
Step 3: Processing

- Window Function: Apply Exponential Multiplication (LB = 0.3 Hz) for 1H to resolve the fine coupling of the ethyl quartet.
- Phasing: Manual phasing is critical for the region between 1.0 - 1.8 ppm where ring protons overlap with the methyl triplet.

Visualization of Analytical Workflow

Diagram 1: Structural Elucidation Logic

This flowchart illustrates the decision process for assigning the spectrum of **3-[(Ethylsulfanyl)methyl]piperidine**.

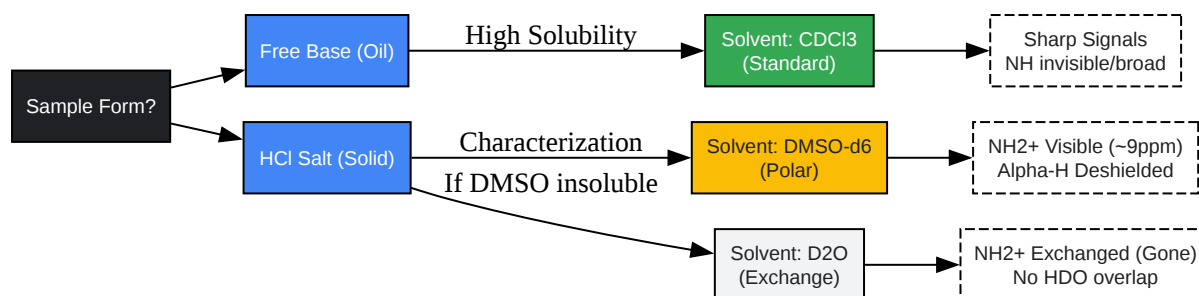


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Caption: Logical workflow for confirming the structure of **3-[(Ethylsulfanyl)methyl]piperidine** and ruling out isomers.

Diagram 2: Solvent & State Decision Tree

Choosing the right solvent based on the sample form (Salt vs. Base).



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Caption: Decision tree for solvent selection to optimize spectral resolution based on protonation state.

References

- Piperidine Ring Conformations & Shifts
 - Eliel, E. L., et al.[1] "Conformational Analysis. ¹³C NMR Spectra of Saturated Heterocycles." Journal of the American Chemical Society, 1980.[1]
 - Pretsch, E., et al. "Structure Determination of Organic Compounds: Tables of Spectral Data." Springer, 2009. (General reference for additivity rules).
- Sulfide Substituent Effects: Kalabin, G. A., et al. "¹³C NMR spectra of alkyl ethyl sulfides." Journal of Organic Chemistry, USSR, 1979.
- Experimental Analogs (3-Methylpiperidine)
 - PubChem Compound Summary for CID 6427444, (R)-3-Methylpiperidine.[2]
- Solvent Effects on Amine Salts

- Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds." Wiley.[2]
(Standard text for Salt vs Base shifts).

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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. (R)-3-Methylpiperidine | C₆H₁₃N | CID 6427444 - PubChem [pubchem.ncbi.nlm.nih.gov]
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